

GC-MS analysis of 4-Fluoro-2-methyl-6-nitrophenol

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Compound of Interest

Compound Name: 4-Fluoro-2-methyl-6-nitrophenol

CAS No.: 1588441-30-8

Cat. No.: B1397160

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Application Note: High-Sensitivity GC-MS Profiling of 4-Fluoro-2-methyl-6-nitrophenol

Executive Summary & Strategic Rationale

4-Fluoro-2-methyl-6-nitrophenol (FMNP) is a specialized intermediate often encountered in the synthesis of fluorinated agrochemicals and active pharmaceutical ingredients (APIs). Its structural motif—a phenol core flanked by a methyl group (C2) and a nitro group (C6)—presents unique analytical challenges.

The Analytical Challenge:

- **Steric Hindrance:** The hydroxyl group is "shielded" by the ortho-methyl and ortho-nitro groups. Standard derivatization protocols (e.g., room temperature silylation) often yield incomplete conversion, leading to poor quantitation and "ghost" peaks of the underivatized phenol.
- **Acidity & Tailing:** The electron-withdrawing nitro and fluoro groups significantly increase the acidity of the phenol. Direct injection results in severe peak tailing due to interaction with active silanol sites in the inlet and column.

- **Thermal Instability:** Like many nitrophenols, FMNP is susceptible to thermal degradation in hot injection ports if not properly derivatized.

The Solution: This protocol utilizes kinetic silylation using BSTFA with 1% TMCS at elevated temperatures to overcome steric hindrance. We employ a non-polar 5% phenyl column (DB-5ms equivalent) for separation, ensuring sharp peak shapes and reproducible retention times.

Chemical Identity & Properties

Property	Details
Chemical Name	4-Fluoro-2-methyl-6-nitrophenol
Formula	C ₇ H ₆ FO ₃
Molecular Weight	171.13 g/mol
Structure	Phenol core with -OH (1), -CH ₃ (2), -F (4), -NO ₂ (6)
pKa (Predicted)	~6.5 - 7.0 (More acidic than phenol due to -NO ₂ /-F)
Boiling Point	~230–250°C (Predicted)
Key Feature	Sterically Hindered Phenol (2,6-disubstitution)

Experimental Protocol

Reagents & Standards

- **Analyte:** **4-Fluoro-2-methyl-6-nitrophenol** (Reference Standard, >98%).
- **Derivatization Reagent:** N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) + 1% Trimethylchlorosilane (TMCS). Note: TMCS acts as a critical catalyst for the hindered hydroxyl group.
- **Solvent:** Anhydrous Pyridine (scavenges acid byproducts) and Ethyl Acetate (diluent).
- **Internal Standard:** 2,4-Dibromophenol or d3-4-Nitrophenol.

Sample Preparation Workflow

Rationale: The 2,6-disubstitution pattern creates a "pocket" around the hydroxyl group. Heat and a catalyst (TMCS) are non-negotiable for quantitative yield.

- Stock Solution: Dissolve 10 mg of FMNP in 10 mL Ethyl Acetate (1 mg/mL).
- Aliquot: Transfer 100 μ L of Stock Solution to a GC autosampler vial.
- Dry Down: Evaporate solvent under a gentle stream of Nitrogen (N_2) to remove trace moisture (moisture kills the silylation reagent).
- Reconstitution: Add 50 μ L Anhydrous Pyridine.
- Derivatization: Add 100 μ L BSTFA + 1% TMCS.
- Kinetic Driving: Cap vial tightly and incubate at 70°C for 45 minutes.
 - Critical Step: Do not rely on room temperature reaction. The steric bulk requires thermal energy to drive the TMS group onto the oxygen.
- Dilution: Cool to room temperature. Dilute with 850 μ L Ethyl Acetate (Total Vol ~1 mL).
- Analysis: Inject within 24 hours.

GC-MS Instrument Parameters

Parameter	Setting	Rationale
Inlet	Split/Splitless	Split (10:1) for purity; Splitless for trace impurities.
Inlet Temp	260°C	High enough to volatilize, low enough to prevent thermal cracking.
Liner	Ultra-Inert Deactivated	Critical to prevent adsorption of any underivatized traces.
Carrier Gas	Helium @ 1.2 mL/min	Constant flow for stable retention times.
Column	DB-5ms UI (30m x 0.25mm x 0.25µm)	Standard non-polar phase; excellent for TMS derivatives.
Oven Program	60°C (1 min hold) → 20°C/min → 300°C (3 min hold)	Fast ramp removes solvent; slow ramp not needed for simple matrix.
Transfer Line	280°C	Prevents condensation before MS source.
Ion Source	EI (70 eV), 230°C	Standard ionization energy.
Acquisition	Scan (m/z 50–450) & SIM	Scan for ID; SIM for quantitation (see ions below).

Results & Discussion

Chromatographic Performance

The TMS-derivative (**4-Fluoro-2-methyl-6-nitrophenol-TMS**) elutes significantly earlier than the underivatized parent would, with a sharp, symmetrical peak shape.

- Retention Index (RI): Approx. 1450–1550 on DB-5ms (Estimation based on structure).
- Peak Shape: Tailing factor should be < 1.2. If tailing occurs, check inlet liner deactivation or moisture in the derivatization reagent.

Mass Spectral Interpretation (EI, 70eV)

The derivatization adds a Trimethylsilyl (TMS) group (SiC_3H_9 , Mass 73) replacing the proton (H, Mass 1).

- Formula Change: $\text{C}_7\text{H}_6\text{FNO}_3 \rightarrow \text{C}_{10}\text{H}_{14}\text{FNO}_3\text{Si}$
- Molecular Weight Shift: $171 \rightarrow 243$ Da.

Key Diagnostic Ions:

m/z	Identity	Mechanism
243	$[\text{M}]^+$	Molecular Ion. Usually distinct for nitrophenols.
228	$[\text{M} - 15]^+$	Base Peak. Loss of methyl radical ($\bullet\text{CH}_3$) from the TMS group.[1] Highly characteristic of TMS-phenols.
198	$[\text{M} - 45]^+$	Loss of $\bullet\text{CH}_3$ and NO (common in ortho-nitro aromatics).
182	$[\text{M} - 61]^+$	Loss of $\bullet\text{CH}_3$ and NO_2 .
73	$[\text{Si}(\text{CH}_3)_3]^+$	TMS fragment (confirming derivatization).

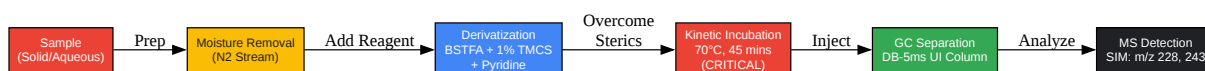
Quantitation Strategy (SIM Mode):

- Target Ion: 228 (High abundance, stable).
- Qualifier Ions: 243, 198.
- Dwell Time: 50 ms per ion.

Visualizations

Figure 1: Analytical Workflow

A logical flow from sample to data, emphasizing the critical heating step.

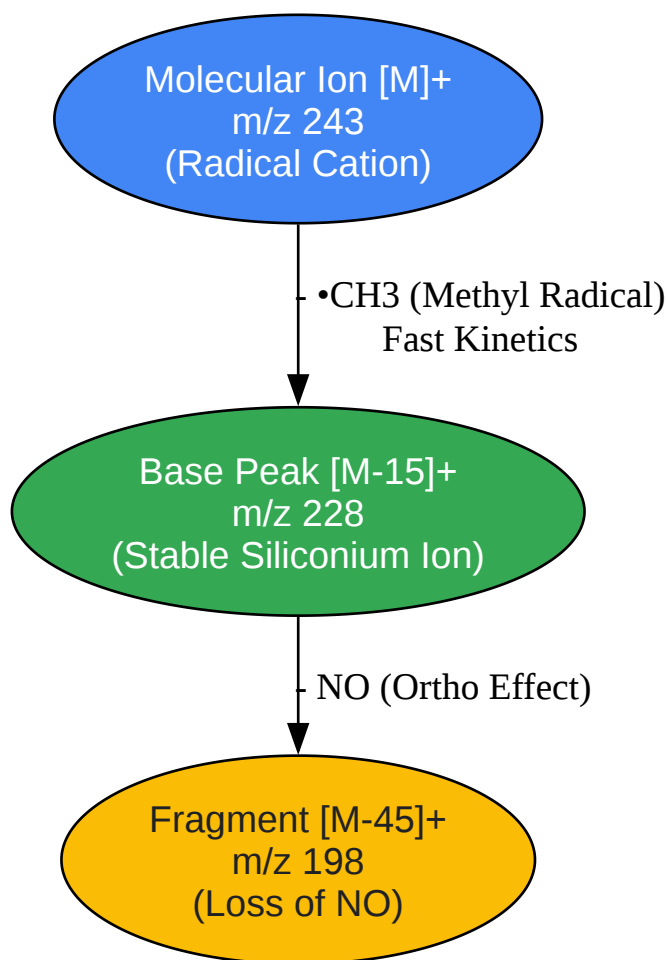


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Caption: Optimized workflow for sterically hindered nitrophenols. The 70°C incubation is essential for complete conversion.

Figure 2: Fragmentation Pathway (Proposed)

Mechanistic insight into the generation of the base peak.



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Caption: Primary fragmentation pathway of FMNP-TMS. The loss of the methyl group from silicon is the dominant event.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Peak Tailing	Active sites in liner or column.	Replace liner with Ultra-Inert type; trim column 10cm.
Low Response	Incomplete derivatization due to moisture.	Ensure sample is bone-dry before adding BSTFA. Use fresh reagents.
"Ghost" Peak	Underivatized phenol eluting later.	Increase incubation time to 60 mins or temp to 75°C.
Vacuum Loss	Vespel ferrule shrinkage.	Retighten column nut after first heat cycle (or use self-tightening nuts).

References

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